

# Essential Safety and Operational Guide for Handling JNJ-6204

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## Compound of Interest

Compound Name: JNJ-6204

Cat. No.: B15541541

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **JNJ-6204**. As a potent, dual-inhibitor of Casein Kinase 1 Delta (CSNK1D) and Epsilon (CSNK1E), **JNJ-6204** should be handled with care, assuming it is a potentially hazardous substance of unknown toxicity. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of experimental results.

## Compound Data Presentation

A summary of the known quantitative data for **JNJ-6204** is provided below. Due to the nature of this compound as a novel research chemical, a comprehensive Safety Data Sheet (SDS) with all physical and toxicological properties is not publicly available. Therefore, it must be handled with the appropriate precautions for a potentially hazardous substance.

Property	Value	Source
Chemical Name	2-(5-fluoropyridin-2-yl)-6,6-bis(methyl-d3)-3-(1H-pyrazolo[3,4-b]pyridin-4-yl)-6,7-dihydro-4H-pyrazolo[5,1-c][1,2]oxazine	MedKoo Biosciences
CAS Number	2765264-50-2	DC Chemicals[1], MedKoo Biosciences
Molecular Formula	C <sub>19</sub> H <sub>11</sub> D <sub>6</sub> FN <sub>6</sub> O	MedKoo Biosciences
Molecular Weight	370.42 g/mol	MedKoo Biosciences
IC <sub>50</sub> (CSNK1D)	2.3 nM	DC Chemicals[1]
IC <sub>50</sub> (CSNK1E)	137 nM	DC Chemicals[1]

## Personal Protective Equipment (PPE) and Engineering Controls

Given the lack of comprehensive safety data, a cautious approach to handling **JNJ-6204** is mandatory. The following PPE and engineering controls are required to minimize exposure.

Control Measure	Specification
Engineering Controls	All handling of JNJ-6204, including weighing, reconstitution, and aliquoting, must be conducted in a certified chemical fume hood to minimize inhalation risk.
Eye Protection	Safety glasses with side shields or chemical splash goggles are mandatory.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated.
Body Protection	A lab coat must be worn at all times in the laboratory.
Respiratory Protection	Respiratory protection is generally not required when handling small quantities in a chemical fume hood. If there is a risk of aerosolization outside of a fume hood, consult your institution's Environmental Health and Safety (EHS) department for guidance on appropriate respiratory protection.

## Operational Plan: From Receipt to Disposal

A systematic approach to the handling and disposal of **JNJ-6204** is critical for safety and experimental consistency.

### Compound Receipt and Storage

- **Verification:** Upon receipt, verify the container label matches the order information.
- **Inspection:** Inspect the container for any signs of damage or leakage. If compromised, do not open and consult your institution's EHS department.

- **Storage:** Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials. The container should be tightly sealed. For long-term storage, follow the manufacturer's recommendations, which may include refrigeration or freezing.

## Stock Solution Preparation

- **Personal Protective Equipment:** Don appropriate PPE before starting.
- **Fume Hood:** Perform all steps inside a chemical fume hood.
- **Weighing:** Carefully weigh the desired amount of **JNJ-6204** powder using an analytical balance.
- **Dissolving:** Add the appropriate solvent (e.g., DMSO) to the powder to create a stock solution of the desired concentration.
- **Labeling:** Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and your initials.
- **Storage:** Store the stock solution as recommended, often in aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  to avoid repeated freeze-thaw cycles.

## Spill and Emergency Procedures

- **Minor Spill:**
  - Alert others in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
  - Collect the contaminated material into a sealed, labeled hazardous waste container.
  - Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- **Major Spill:**

- Evacuate the area immediately.
- Alert your supervisor and your institution's EHS department.
- Prevent entry into the affected area.
- Follow the instructions of the emergency response team.
- First Aid:
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
  - Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
  - Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
  - Ingestion: Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

## Disposal Plan

All waste materials contaminated with **JNJ-6204** must be treated as hazardous chemical waste and disposed of in accordance with institutional, local, state, and federal regulations.

Waste Type	Disposal Procedure
Solid Waste	Includes contaminated gloves, weigh boats, pipette tips, and other disposable materials. Place in a clearly labeled, sealed, and puncture-resistant hazardous waste container. The label should include "Hazardous Chemical Waste," the chemical name (JNJ-6204), and the approximate quantity.
Liquid Waste	Includes unused stock solutions, experimental solutions, and solvent rinses. Collect in a designated, sealed, and leak-proof hazardous waste container. The label must include "Hazardous Liquid Waste," the full chemical names of all components (including solvents), and their approximate concentrations.
Sharps Waste	Any needles or other sharps contaminated with JNJ-6204 should be disposed of in a designated sharps container for hazardous chemical waste.

Do not dispose of **JNJ-6204** down the drain or in the regular trash.

## Experimental Protocols

The following are representative protocols for experiments that may involve the use of **JNJ-6204**. These should be adapted to your specific experimental needs.

### In Vitro Kinase Assay (Luminescence-Based)

This protocol is a general method to determine the inhibitory activity of a compound against a target kinase.

Materials:

- **JNJ-6204** stock solution (in DMSO)
- Recombinant CSNK1D or CSNK1E kinase

- Kinase substrate peptide
- ATP
- Kinase assay buffer
- Luminescence-based kinase assay kit (e.g., ADP-Glo™)
- White, opaque 96-well or 384-well plates

#### Methodology:

- Compound Dilution: Prepare a serial dilution of the **JNJ-6204** stock solution in DMSO.
- Kinase Reaction Setup:
  - Add the diluted **JNJ-6204** or DMSO (vehicle control) to the wells of the assay plate.
  - Add the kinase to each well and incubate briefly to allow for inhibitor binding.
  - Initiate the kinase reaction by adding a mixture of the substrate and ATP.
  - Incubate the plate at the recommended temperature and time for the kinase reaction to proceed.
- Signal Detection:
  - Stop the kinase reaction and detect the amount of ADP produced using a luminescence-based assay kit according to the manufacturer's instructions.
- Data Analysis:
  - Measure the luminescence using a plate reader.
  - Plot the luminescence signal against the logarithm of the **JNJ-6204** concentration.
  - Fit the data to a dose-response curve to determine the IC<sub>50</sub> value.

## Cell-Based Assay for Target Engagement

This protocol provides a general framework for assessing the effect of **JNJ-6204** on a cellular pathway.

Materials:

- **JNJ-6204** stock solution (in DMSO)
- Cell line expressing the target of interest
- Cell culture medium and supplements
- Assay plates (e.g., 96-well plates)
- Reagents for the desired readout (e.g., cell viability assay, Western blot, reporter gene assay)

Methodology:

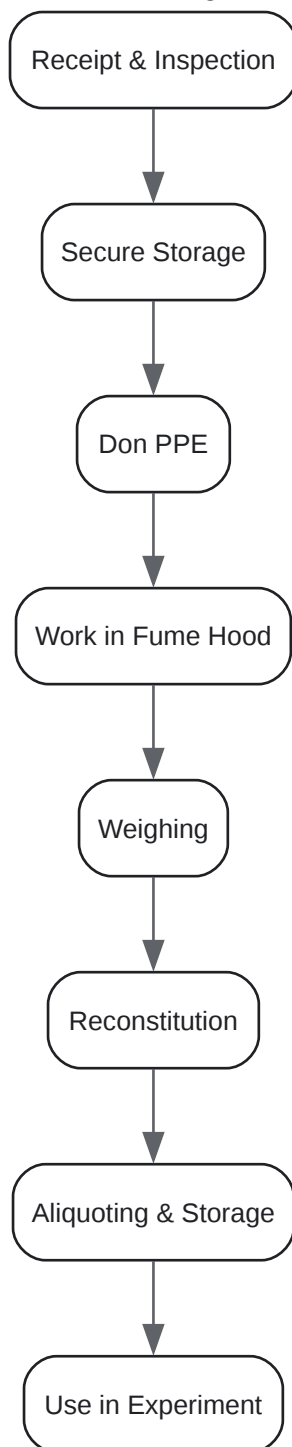
- Cell Seeding: Seed the cells in an appropriate assay plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment:
  - Prepare serial dilutions of **JNJ-6204** in cell culture medium. Ensure the final DMSO concentration is low (typically  $\leq 0.1\%$ ) to avoid solvent toxicity.
  - Remove the old medium from the cells and add the medium containing the different concentrations of **JNJ-6204**. Include a vehicle control (medium with DMSO).
- Incubation: Incubate the cells for a predetermined period (e.g., 24, 48, or 72 hours).
- Assay Performance: Perform the chosen assay to measure the effect of the compound. This could include:
  - Cell Viability Assay: To assess cytotoxicity.
  - Western Blot: To measure changes in protein phosphorylation or expression.

- Reporter Gene Assay: To measure changes in gene expression downstream of the target.
- Data Analysis: Analyze the data to determine the effect of **JNJ-6204** on the cellular process being investigated.

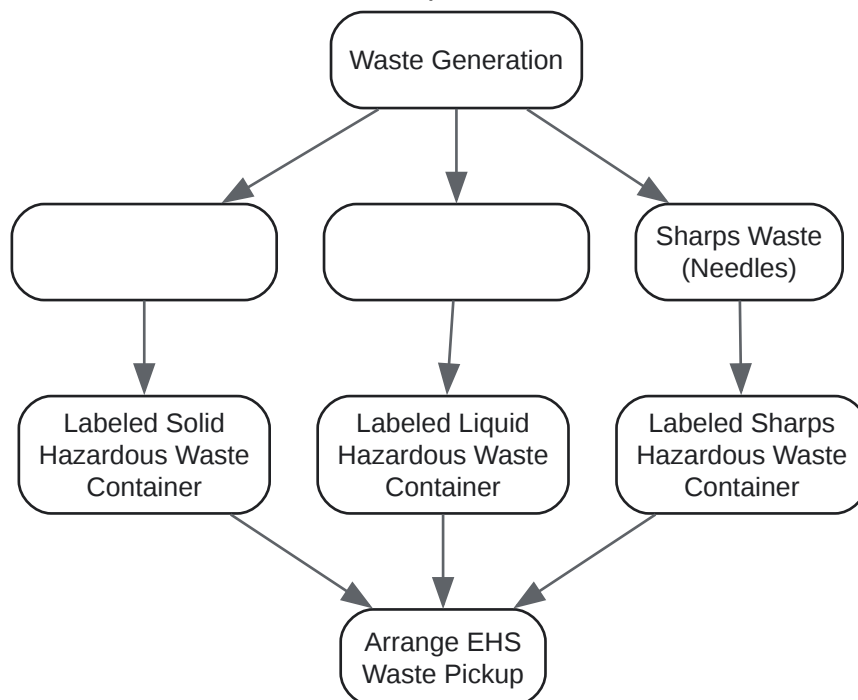
## Mandatory Visualizations

The following diagrams illustrate key workflows for the safe handling of **JNJ-6204**.

## JNJ-6204 Handling Workflow



## JNJ-6204 Disposal Workflow



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## References

- 1. JNJ-6204|CAS 2765264-50-2|DC Chemicals [[dcchemicals.com](http://dcchemicals.com)]
- 2. JNJ-6204 | Casein Kinase | 2765264-50-2 | Invivochem [[invivochem.cn](http://invivochem.cn)]
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